

# 1-[4-(Bromomethyl)Phenyl]-1H-Pyrazole

## molecular structure and weight

**Author:** BenchChem Technical Support Team. **Date:** January 2026

### Compound of Interest

**Compound Name:** 1-[4-(Bromomethyl)Phenyl]-1H-Pyrazole

**Cat. No.:** B1272758

[Get Quote](#)

### An In-depth Technical Guide to 1-[4-(Bromomethyl)Phenyl]-1H-Pyrazole

This guide provides a detailed overview of the molecular structure, properties, and synthesis of **1-[4-(Bromomethyl)Phenyl]-1H-Pyrazole**, a versatile building block in organic synthesis and medicinal chemistry. The information is tailored for researchers, scientists, and professionals in drug development.

## Molecular Structure and Properties

**1-[4-(Bromomethyl)Phenyl]-1H-Pyrazole** is a heterocyclic compound featuring a pyrazole ring attached to a phenyl group, which is further substituted with a bromomethyl group. This trifunctional structure imparts a unique combination of chemical reactivity, making it a valuable intermediate in the synthesis of more complex molecules.

## Quantitative Data Summary

The key quantitative properties of **1-[4-(Bromomethyl)Phenyl]-1H-Pyrazole** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>9</sub> BrN <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	237.1 g/mol	<a href="#">[1]</a>
CAS Number	368869-85-6	<a href="#">[1]</a>
Melting Point	77-79 °C	<a href="#">[1]</a>
Boiling Point	315.3 ± 25.0 °C (Predicted)	<a href="#">[1]</a>
InChI Key	DPTQPUZPPFTLAI-UHFFFAOYSA-N	<a href="#">[2]</a>

## Synthesis and Experimental Protocols

The synthesis of **1-[4-(Bromomethyl)Phenyl]-1H-Pyrazole** can be achieved through several synthetic routes. A common strategy involves the initial formation of the 1-phenyl-1H-pyrazole core, followed by the introduction of the bromomethyl group at the para position of the phenyl ring.

## General Synthetic Approach

A prevalent method for synthesizing pyrazole derivatives is the Knorr pyrazole synthesis, which involves the condensation of a  $\beta$ -dicarbonyl compound with a hydrazine.[\[2\]](#)[\[3\]](#) For 1-phenyl-1H-pyrazole derivatives, phenylhydrazine is a common starting material.[\[2\]](#)

## Experimental Protocol: Synthesis via Bromination of a Methyl Precursor

A key step in the synthesis of the title compound is the bromination of the corresponding methyl-substituted precursor, 4-methyl-1-phenyl-1H-pyrazole. This is typically achieved through a free-radical chain reaction using N-Bromosuccinimide (NBS) as the brominating agent and a radical initiator such as Azobisisobutyronitrile (AIBN).[\[2\]](#)

### Materials:

- 4-methyl-1-phenyl-1H-pyrazole

- N-Bromosuccinimide (NBS)
- Azobisisobutyronitrile (AIBN)
- Anhydrous solvent (e.g., carbon tetrachloride or benzene)

Procedure:

- Dissolve 4-methyl-1-phenyl-1H-pyrazole in the anhydrous solvent in a reaction flask equipped with a reflux condenser and a magnetic stirrer.
- Add N-Bromosuccinimide (NBS) and a catalytic amount of Azobisisobutyronitrile (AIBN) to the solution.
- Heat the reaction mixture to reflux under an inert atmosphere (e.g., nitrogen or argon).
- Monitor the reaction progress by a suitable analytical technique (e.g., Thin Layer Chromatography or Gas Chromatography).
- Upon completion, cool the reaction mixture to room temperature.
- Filter the mixture to remove the succinimide byproduct.
- Wash the filtrate with an aqueous solution of sodium thiosulfate to quench any remaining bromine, followed by a brine wash.
- Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate).
- Remove the solvent under reduced pressure to yield the crude product.
- Purify the crude **1-[4-(Bromomethyl)Phenyl]-1H-Pyrazole** by a suitable method, such as recrystallization or column chromatography.

The kinetics of this bromomethylation are characteristic of a free-radical chain reaction, where the reaction rate is dependent on the concentration of the radical initiator.[\[2\]](#)

## Chemical Reactivity and Applications

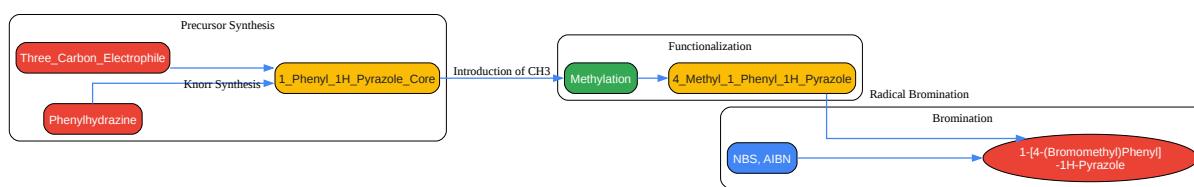
The significance of **1-[4-(Bromomethyl)Phenyl]-1H-Pyrazole** in organic synthesis stems from the high reactivity of the carbon-bromine bond.<sup>[2]</sup> Bromine is an excellent leaving group, rendering the adjacent carbon atom electrophilic and susceptible to nucleophilic attack.<sup>[2]</sup> This property allows the bromomethyl group to be utilized for the alkylation of a wide array of nucleophiles, including amines, alcohols, thiols, and carbanions.<sup>[2]</sup>

Consequently, **1-[4-(Bromomethyl)Phenyl]-1H-Pyrazole** serves as a crucial intermediate for introducing the (1-phenyl-1H-pyrazol-4-yl)methyl moiety into larger, more complex molecular scaffolds.<sup>[2]</sup> Furthermore, brominated pyrazoles are valuable precursors for transition-metal-catalyzed cross-coupling reactions such as the Suzuki, Heck, and Sonogashira reactions, which facilitate the formation of new carbon-carbon bonds.<sup>[2]</sup>

## Visualizations

### Synthesis Workflow

The following diagram illustrates a general workflow for the synthesis of **1-[4-(Bromomethyl)Phenyl]-1H-Pyrazole**.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis of **1-[4-(Bromomethyl)Phenyl]-1H-Pyrazole**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 368869-85-6 CAS MSDS (1-[4-(BROMOMETHYL)PHENYL]-1H-PYRAZOLE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. 4-(bromomethyl)-1-phenyl-1H-pyrazole | Benchchem [benchchem.com]
- 3. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [1-[4-(Bromomethyl)Phenyl]-1H-Pyrazole molecular structure and weight]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1272758#1-4-bromomethyl-phenyl-1h-pyrazole-molecular-structure-and-weight>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)